

Application Notes: ANKRD22-IN-1 Protocol for Western Blot Analysis

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Compound of Interest

Compound Name: *Ankrd22-IN-1*

Cat. No.: *B15143749*

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Audience: Researchers, scientists, and drug development professionals.

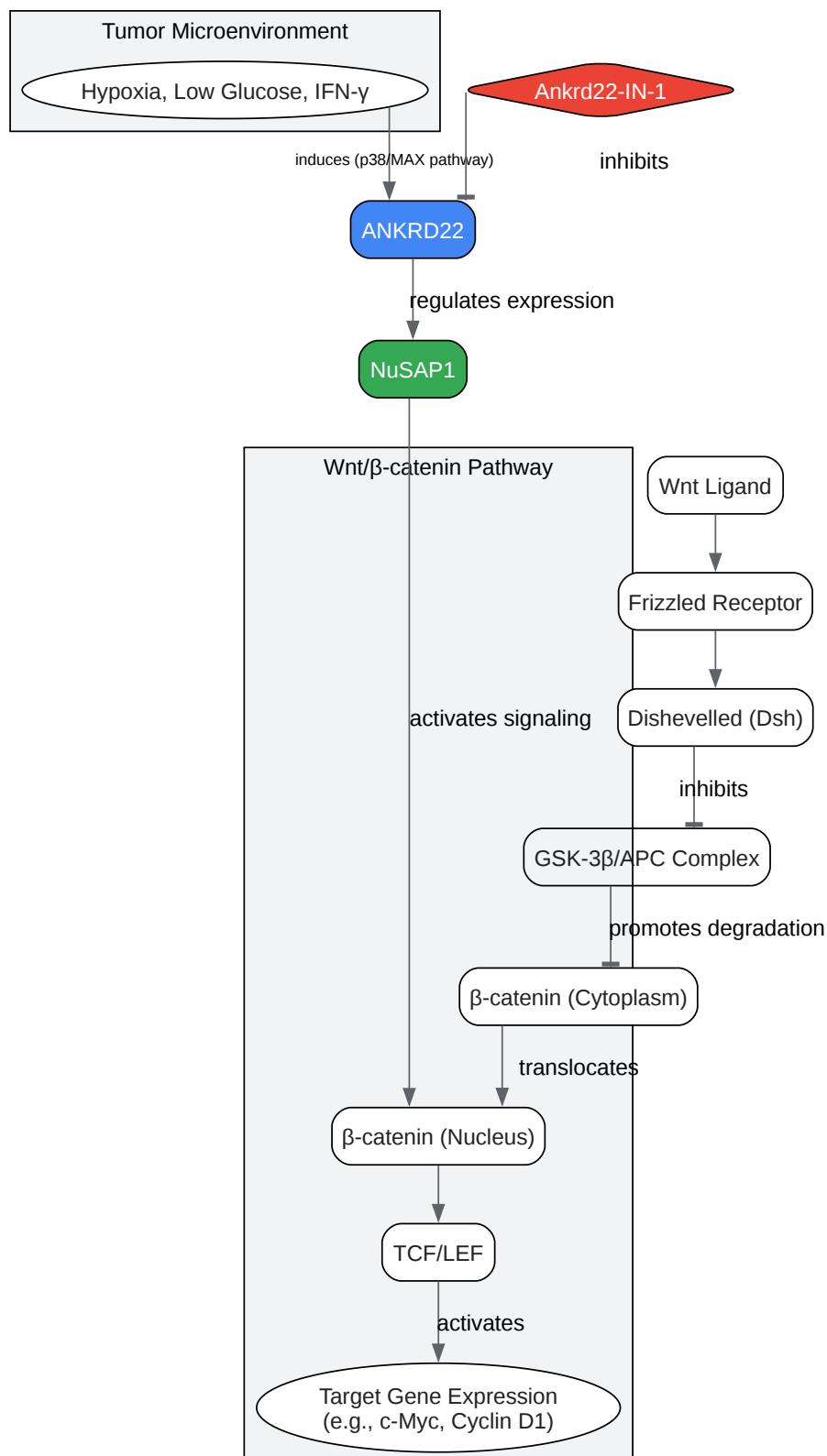
Introduction

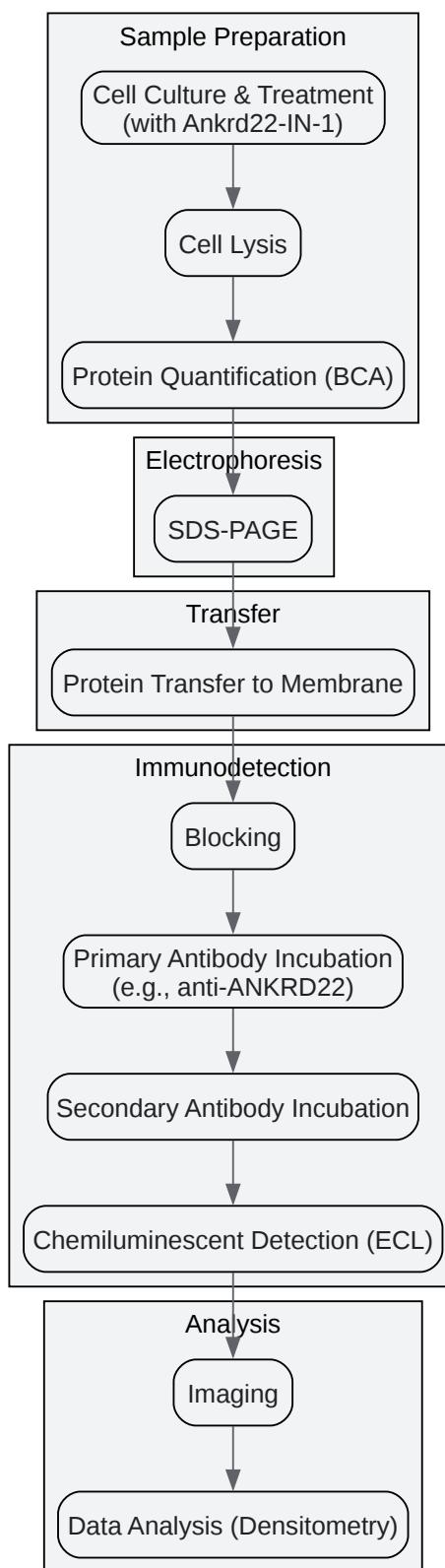
Ankyrin Repeat Domain 22 (ANKRD22) is a protein implicated in various cellular processes and disease states, including cancer and inflammation.^{[1][2][3]} Its expression and activity are linked to key signaling pathways that regulate cell proliferation, metastasis, and metabolic reprogramming.^{[4][5]} In breast cancer, ANKRD22 has been shown to enhance malignancy by activating the Wnt/β-catenin pathway.^[4] In colorectal cancer, it is induced by the tumor microenvironment via the p38/MAX pathway and promotes metabolic changes.^[5] Given its emerging role as a potential therapeutic target, assays to measure the effects of inhibitors on ANKRD22 and its downstream pathways are crucial.

These application notes provide a detailed protocol for performing Western blot analysis to assess the impact of a putative inhibitor, "**Ankrd22-IN-1**," on ANKRD22 protein levels and the activation of associated signaling pathways.

Signaling Pathway of ANKRD22

ANKRD22 is involved in multiple signaling cascades. In the context of cancer, two prominent pathways are the Wnt/β-catenin and the p38/MAX pathways. The diagram below illustrates a simplified model of ANKRD22's role in the Wnt/β-catenin pathway, which is often dysregulated in various cancers.^[4]





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